An In-Depth Technical Guide on Undecyl Acrylate (Undecyl prop-2-enoate)

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Compound of Interest

Compound Name:	*Undecyl acrylate*
CAS No.:	*20690-61-3*
Cat. No.:	*B1607107*

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Executive Summary

Undecyl acrylate, systematically named undecyl prop-2-enoate, is a long-chain acrylate monomer that serves as a critical building block in the synthesis of specialized polymers. Its characteristic undecyl ester group imparts valuable properties such as hydrophobicity, flexibility, and a low glass transition temperature to the resulting polymeric materials. This guide provides a comprehensive technical overview of **undecyl acrylate**, encompassing its chemical and physical properties, established synthesis and polymerization protocols, and a detailed exploration of its applications. Particular focus is given to its role in the development of advanced materials for various industries. This document is intended to be a thorough resource for professionals engaged in polymer chemistry, materials science, and drug development.

Introduction: The Significance of **Undecyl Acrylate** in Polymer Science

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Undecyl acrylate (C14H26O2) is an ester of acrylic acid and undecyl alcohol.[1] The monomer's structure, featuring a reactive vinyl group and a long hydrophobic alkyl chain, makes it a versatile component in polymer synthesis. The polymers derived from **undecyl acrylate**, primarily poly(**undecyl acrylate**), exhibit a unique combination of properties, including significant flexibility, low-temperature performance, and water repellency. These attributes are highly desirable in a multitude of applications, ranging from adhesives and coatings to more specialized uses in the biomedical field.[2][3] The ability to tailor the properties of the final polymer through copolymerization with other monomers further enhances the utility of **undecyl acrylate**.[4]

Core Physicochemical Properties

A fundamental understanding of the physicochemical properties of **undecyl acrylate** is essential for its effective handling, synthesis, and polymerization.

Property	Value
IUPAC Name	undecyl prop-2-enoate[1]
Synonyms	Undecyl 2-propenoate, 2-Propenoic acid, undecyl ester[1]
CAS Number	20690-61-3[5]
Molecular Formula	C14H26O2[1]
Molecular Weight	226.35 g/mol [1]
Appearance	Colorless liquid
Boiling Point	288.8 °C at 760 mmHg[5]
Density	0.876 g/cm³[5]
Flash Point	102.5 °C[5]
Solubility	Insoluble in water, soluble in common organic solvents

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Synthesis of **Undecyl Acrylate**: A Step-by-Step Protocol

The most common method for synthesizing **undecyl acrylate** is through the direct esterification of acrylic acid with undecyl alcohol, typically in the presence of an acid catalyst.

Synthesis Workflow

Caption: Experimental workflow for the synthesis of **undecyl acrylate**.

Detailed Experimental Protocol

- Reactor Setup: A multi-necked round-bottom flask is equipped with a mechanical stirrer, a reflux condenser fitted with a Dean-Stark trap, and a temperature probe.
- Reactant Charging: The flask is charged with undecyl alcohol, a slight excess of acrylic acid (to drive the reaction to completion), an acid catalyst (e.g., p-toluenesulfonic acid), and an azeotropic solvent (e.g., toluene). A polymerization inhibitor (e.g., hydroquinone) is crucial to prevent premature polymerization of the acrylate monomer.[6]
- Reaction: The mixture is heated to reflux. The water produced during the esterification is continuously removed as an azeotrope with toluene and collected in the Dean-Stark trap.
- Monitoring: The reaction progress is monitored by quantifying the amount of water collected. The reaction is deemed complete when the theoretical amount of water has been separated.
- Work-up: The reaction mixture is cooled and washed with a basic solution (e.g., sodium bicarbonate) to neutralize the acid catalyst, followed by washing with brine to remove any remaining water-soluble impurities.
- Purification: The organic layer is dried over an anhydrous salt (e.g., magnesium sulfate), and the solvent is removed under reduced pressure. The final product is purified by vacuum distillation to yield high-purity **undecyl acrylate**.

Polymerization of **Undecyl Acrylate**

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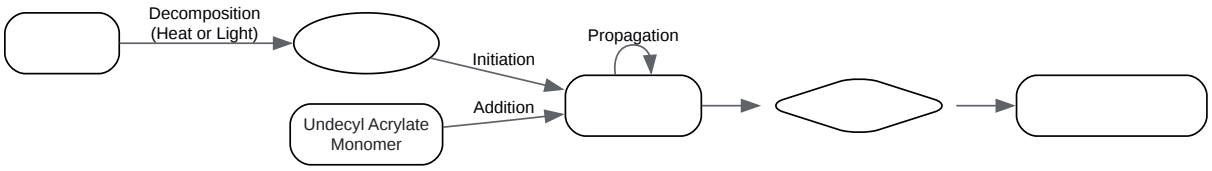
Undecyl acrylate can be polymerized using various techniques, with free-radical polymerization being the most common. The choice of method influences the polymer's molecular weight, architecture, and properties.

Free-Radical Polymerization Signaling Pathway



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Caption: Signaling pathway of free-radical polymerization of **undecyl acrylate**.

Protocol for Bulk Polymerization

- Monomer Preparation: The **undecyl acrylate** monomer is passed through a column of basic alumina to remove the inhibitor.
- Reaction Setup: The purified monomer is placed in a reaction vessel with a suitable free-radical initiator (e.g., azobisisobutyronitrile - AIBN).
- Degassing: The mixture is thoroughly degassed by several freeze-pump-thaw cycles or by purging with an inert gas (e.g., nitrogen or argon) to remove oxygen, a known inhibitor of radical polymerization.
- Polymerization: The reaction vessel is heated to a temperature that initiates the decomposition of the initiator (typically 60-80 °C for AIBN). The polymerization is allowed to proceed for a predetermined time to achieve the desired conversion.
- Termination and Purification: The reaction is terminated by rapid cooling. The resulting polymer is dissolved in a suitable solvent (e.g., tetrahydrofuran) and precipitated into a non-solvent (e.g., methanol) to remove unreacted monomer and initiator fragments. The purified polymer is then dried under vacuum.

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Applications of **Undecyl Acrylate** and its Polymers

The unique properties of poly(**undecyl acrylate**) lend themselves to a variety of applications.

- Adhesives and Sealants: The low glass transition temperature and inherent tackiness of poly(**undecyl acrylate**) make it an excellent base for pressure-sensitive adhesives and sealants.
- Coatings: Its hydrophobicity and flexibility are advantageous in the formulation of protective coatings for various substrates, offering enhanced water resistance and durability.[2][4]
- Reactive Diluents: In formulations for coatings and composites, **undecyl acrylate** can act as a reactive diluent, reducing viscosity for easier application while becoming an integral part of the final cured material.
- Biomedical Applications: The biocompatibility and hydrophobicity of poly(**undecyl acrylate**) are being explored for applications in drug delivery, medical device coatings, and tissue engineering.[3][7]
- Textiles and Inks: Acrylate polymers are used in textiles and as binders in inkjet printing inks.[2][8]

Characterization Techniques

A suite of analytical methods is employed to characterize both the **undecyl acrylate** monomer and the resulting polymer.

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Technique	Purpose
Nuclear Magnetic Resonance (NMR)	Structural elucidation and confirmation of monomer and polymer.
Fourier-Transform Infrared Spectroscopy (FTIR)	Identification of functional groups and monitoring of polymerization.[9]
Gas Chromatography-Mass Spectrometry (GC-MS)	Purity assessment of the monomer.
Gel Permeation Chromatography (GPC)	Determination of polymer molecular weight and polydispersity.
Differential Scanning Calorimetry (DSC)	Measurement of thermal transitions, such as the glass transition temperature.[9]
Thermogravimetric Analysis (TGA)	Evaluation of the thermal stability of the polymer.

Safety and Handling

Undecyl acrylate should be handled with appropriate safety precautions.[10]

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.[11][12]
- Ventilation: Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[13]
- Storage: Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[13] The container should be tightly closed.[10] It is often stored with an inhibitor to prevent spontaneous polymerization.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Conclusion

Undecyl acrylate is a valuable and versatile monomer in the field of polymer science. Its unique combination of a long alkyl chain and a reactive acrylate group allows for the synthesis

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of polymers with a desirable set of properties, including flexibility, hydrophobicity, and a low glass transition temperature. This guide has provided a detailed technical overview of **undecyl acrylate**, from its synthesis and polymerization to its diverse applications and safe handling. As research and development in materials science and drug delivery continue to advance, the importance and utility of **undecyl acrylate** are poised to grow.

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- To cite this document: BenchChem. [An In-Depth Technical Guide on Undecyl Acrylate (Undecyl prop-2-enoate)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607107/docs#an-in-depth-technical-guide-on-undecyl-acrylate-undecyl-prop-2-enoate]

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